

Application Notes and Protocols for PKM2-IN-5

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Compound of Interest

Compound Name: PKM2-IN-5

Cat. No.: B10807787

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Introduction

Pyruvate kinase M2 (PKM2) is a key enzyme in glycolysis that is frequently overexpressed in cancer cells. It plays a crucial role in regulating cell metabolism to support tumor growth and proliferation. PKM2 can exist in a highly active tetrameric state and a less active dimeric state. In cancer cells, the dimeric form is predominant, leading to an accumulation of glycolytic intermediates that are diverted into biosynthetic pathways essential for cell growth. This metabolic reprogramming, known as the Warburg effect, makes PKM2 an attractive target for cancer therapy. **PKM2-IN-5** (also known as Compound G1) is a small molecule inhibitor of PKM2. These application notes provide detailed protocols for in vitro assays to characterize the activity of **PKM2-IN-5** and its effects on cellular processes.

Data Presentation

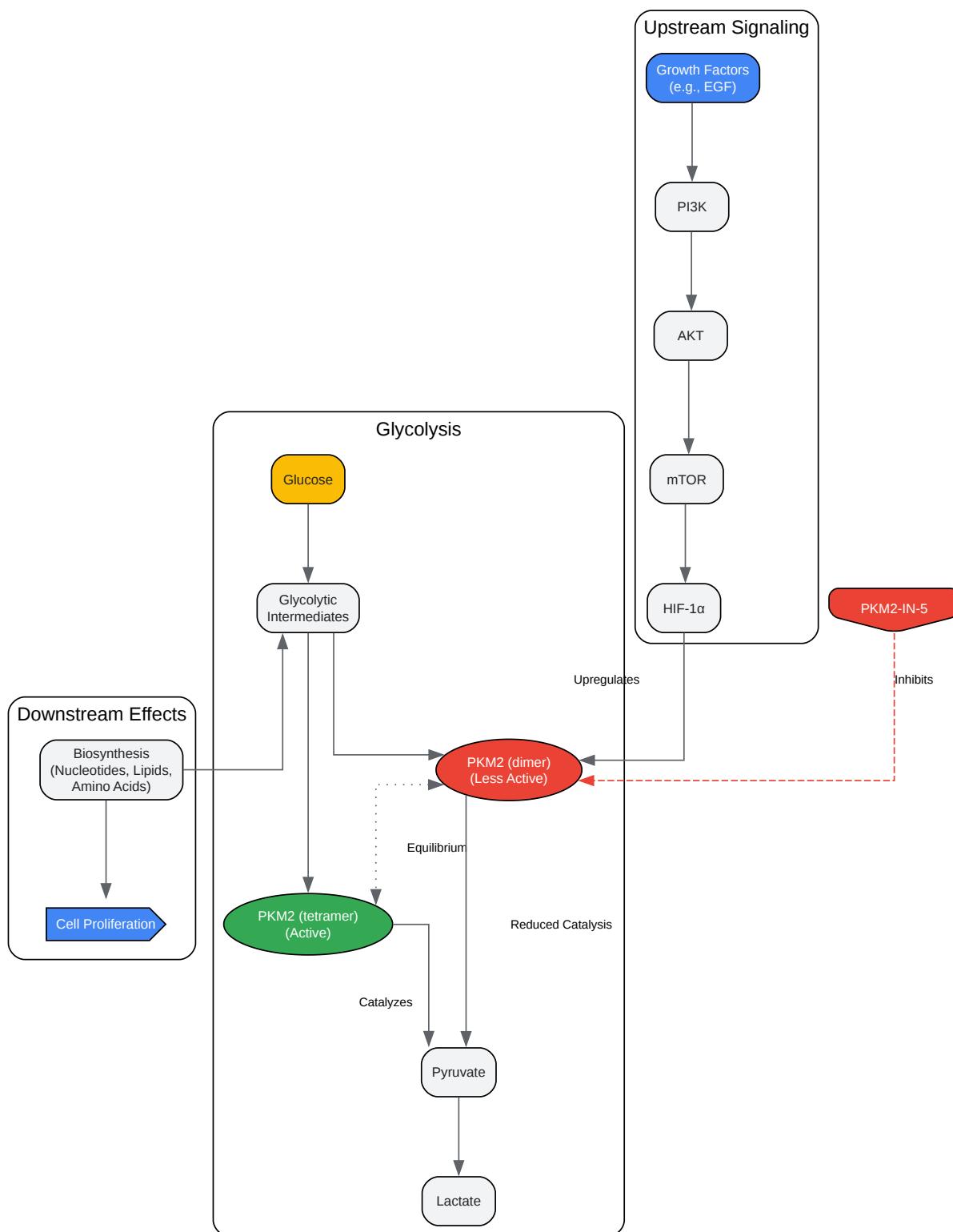
A summary of the inhibitory activity of **PKM2-IN-5** against its target is presented below.

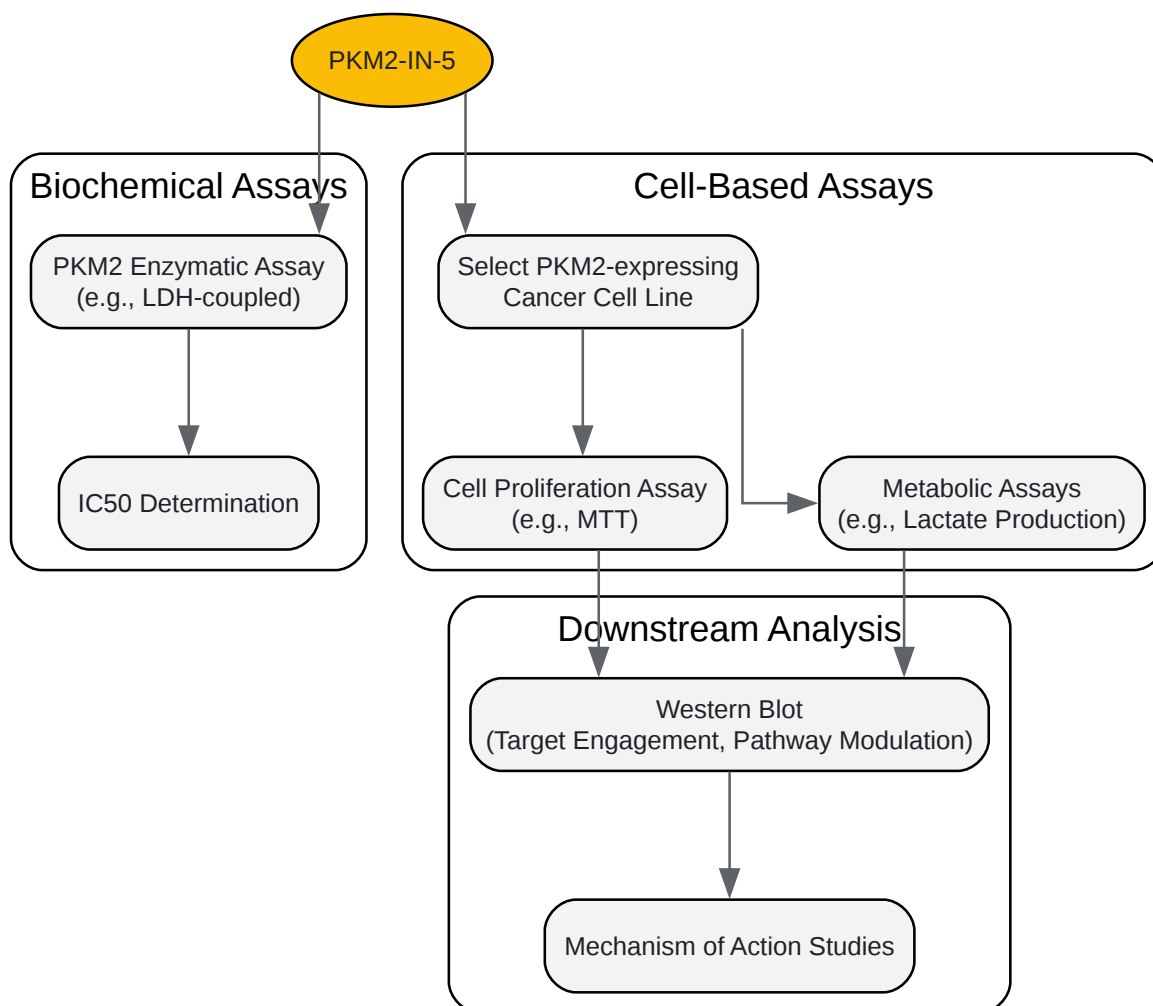
Compound	Target	IC50 (μM)	Assay Type
PKM2-IN-5	PKM2	>70 ^[1]	Biochemical Assay

Signaling Pathway

PKM2 is a central regulator of cancer cell metabolism and is involved in multiple signaling pathways that promote tumor progression. Inhibition of PKM2 can disrupt these pathways,

leading to reduced cell proliferation and survival. The diagram below illustrates a simplified signaling pathway involving PKM2 and the potential impact of an inhibitor like **PKM2-IN-5**.





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References

- 1. medchemexpress.com [medchemexpress.com]
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